

# How to store colistin methanesulfonate stock solutions to maintain potency

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## Compound of Interest

Compound Name: *Colistin methanesulfonate*

Cat. No.: *B10859585*

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## Technical Support Center: Colistin Methanesulfonate (CMS) Stock Solutions

This technical support center provides guidance on the proper storage and handling of **colistin methanesulfonate** (CMS) stock solutions to ensure the potency and reproducibility of your experimental results.

## Frequently Asked Questions (FAQs)

**Q1:** What is the recommended solvent for reconstituting **colistin methanesulfonate** (CMS) powder?

**A1:** CMS powder should be reconstituted in sterile, nuclease-free water.[\[1\]](#) CMS is readily soluble in water.[\[1\]](#)

**Q2:** What is the primary cause of potency loss in CMS stock solutions?

**A2:** The primary cause of potency loss is the hydrolysis of CMS, an inactive prodrug, into its active and more toxic form, colistin.[\[2\]](#)[\[3\]](#) This conversion is spontaneous in aqueous solutions and is influenced by temperature, concentration, and pH.[\[1\]](#)[\[4\]](#)

**Q3:** How should I store my high-concentration CMS stock solution for long-term use?

A3: For long-term storage, it is recommended to store aliquots of your high-concentration CMS stock solution at -20°C or -80°C to minimize hydrolysis.[\[1\]](#) Avoid repeated freeze-thaw cycles by preparing single-use aliquots.[\[1\]](#)

Q4: Can I store my reconstituted CMS solution at room temperature?

A4: While some studies show that high-concentration CMS solutions (e.g., 200 mg/mL) are stable for up to 7 days at 25°C with minimal conversion to colistin, it is generally recommended to use freshly prepared solutions or store them at lower temperatures to ensure maximum potency and minimize the formation of the more toxic colistin.[\[2\]](#)[\[3\]](#)

Q5: Why is it important to use a high concentration for the stock solution?

A5: Higher concentrations of CMS in solution exhibit greater stability.[\[1\]](#) This is thought to be due to the formation of micelles that protect the CMS molecules from hydrolysis.[\[1\]](#)

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent results in antimicrobial susceptibility testing (AST).	Degradation of CMS to colistin in working solutions.	Prepare fresh working solutions from a frozen, high-concentration stock solution for each experiment. Ensure the stock solution has been stored correctly and has not undergone multiple freeze-thaw cycles.
Binding of colistin to plasticware.	While not recommended for routine testing, be aware that the active colistin can bind to polystyrene surfaces. The reference method for susceptibility testing, broth microdilution, is designed to minimize this effect.	
Observed toxicity in cell-based assays is higher than expected.	Significant conversion of CMS to the more toxic colistin in the stock or working solution.	Verify the storage conditions and age of your CMS stock solution. Prepare fresh solutions and consider quantifying the amount of free colistin in your stock if toxicity is a persistent issue. Colder storage temperatures are recommended to minimize spontaneous hydrolysis. <a href="#">[5]</a>
Precipitate forms in the stock solution upon thawing.	The concentration of the stock solution may be too high, or the solution was not properly dissolved initially.	Ensure the CMS powder is fully dissolved during reconstitution by gentle vortexing. <a href="#">[1]</a> If a precipitate is observed, warm the solution gently and vortex to redissolve before use. If it does not

redissolve, it is best to prepare a fresh stock solution.

## Data on CMS Stability

The stability of CMS solutions is critically dependent on temperature and concentration. The following table summarizes the percentage of colistin formed from the hydrolysis of CMS under various storage conditions. Lower percentages of colistin indicate greater stability of the CMS solution.

Concentration of CMS	Solvent	Storage Temperature	Duration	Colistin Formed (%)
200 mg/mL	Water	4°C	7 days	<0.1%
200 mg/mL	Water	25°C	7 days	<0.1%
77.5 mg/mL	Inhalation Solution	4°C	12 months	<0.1%
77.5 mg/mL	Inhalation Solution	25°C	12 months	<0.1%
4 mg/mL	5% Glucose Solution	4°C	48 hours	0.3%
4 mg/mL	5% Glucose Solution	25°C	48 hours	<4%
4 mg/mL	0.9% Saline Solution	4°C	48 hours	0.3%
4 mg/mL	0.9% Saline Solution	25°C	48 hours	<4%
0.1 mg/mL	Water	4°C	2 days	No formation
0.1 mg/mL	Water	37°C	48 hours	~60-63%
0.1 mg/mL	Water	37°C	72 hours	~80%

Data compiled from multiple sources.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)

## Experimental Protocols

### Preparation of High-Concentration CMS Stock Solution

This protocol describes the preparation of a concentrated CMS stock solution that can be stored for extended periods with minimal degradation.

#### Materials:

- **Colistin methanesulfonate** sodium salt powder
- Sterile, nuclease-free water
- Sterile conical tubes or vials
- 0.22  $\mu$ m syringe filter

#### Procedure:

- Accurately weigh the desired amount of CMS powder.
- Reconstitute the powder in a minimal volume of sterile water to achieve a high concentration (e.g., 200 mg/mL). A concentration of 200 mg/mL has been shown to be stable for at least 7 days at both 4°C and 25°C with minimal formation of colistin.[\[2\]](#)[\[3\]](#)
- Ensure complete dissolution by gentle vortexing. Avoid vigorous shaking to prevent frothing.  
[\[1\]](#)
- Sterilize the stock solution by passing it through a 0.22  $\mu$ m syringe filter.
- Aliquot the sterile stock solution into single-use, sterile tubes.
- For long-term storage, immediately freeze the aliquots at -20°C or -80°C. For short-term storage (up to 7 days for high concentrations), solutions can be stored at 2-8°C.[\[2\]](#)[\[3\]](#)

# Broth Microdilution (BMD) for Minimum Inhibitory Concentration (MIC) Testing

This is the internationally recognized reference method for colistin susceptibility testing.[\[7\]](#)

## Materials:

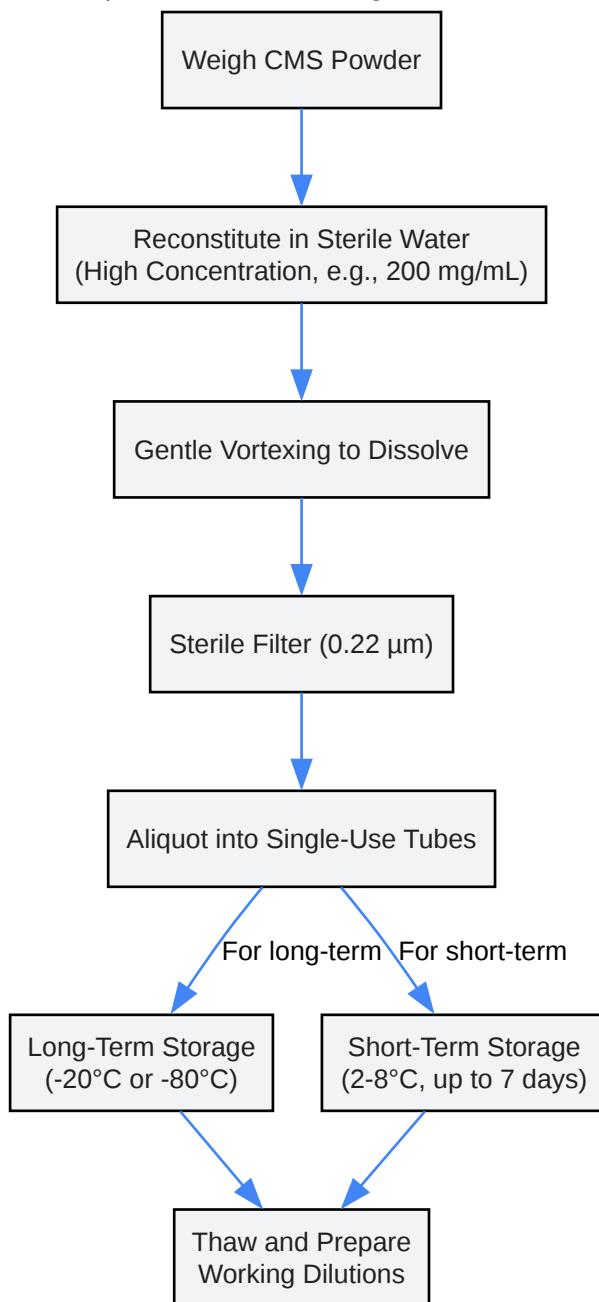
- CMS working solution (prepared fresh from a frozen stock)
- Cation-Adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Bacterial inoculum standardized to 0.5 McFarland

## Procedure:

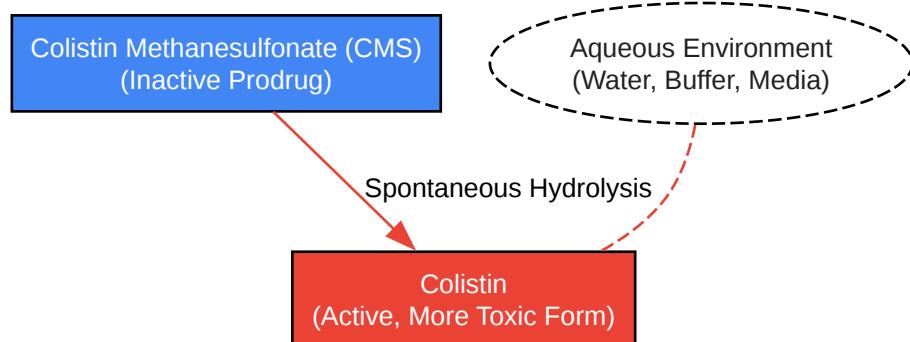
- Prepare serial two-fold dilutions of the CMS working solution in CAMHB directly in the 96-well microtiter plate.
- Prepare a standardized bacterial inoculum equivalent to a 0.5 McFarland standard. This should be further diluted in CAMHB to achieve a final concentration of approximately  $5 \times 10^5$  CFU/mL in each well.
- Add 50  $\mu$ L of the standardized bacterial suspension to each well, resulting in a final volume of 100  $\mu$ L per well.
- Include a growth control well (broth and inoculum, no CMS) and a sterility control well (broth only).
- Incubate the plates in ambient air at  $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$  for 16-20 hours.
- The MIC is the lowest concentration of CMS that completely inhibits visible bacterial growth.

## Visual Guides

## Workflow for Preparation and Storage of CMS Stock Solutions



## Hydrolysis of Colistin Methanesulfonate (CMS)

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